

Nor-NOHA Dihydrochloride solubility in DMSO and water

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Compound of Interest

Compound Name: Nor-NOHA Dihydrochloride

Cat. No.: B15623014

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Technical Support Center: Nor-NOHA Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and handling of **Nor-NOHA Dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving Nor-NOHA Dihydrochloride?

A1: For most applications, DMSO is the recommended solvent for preparing stock solutions of **Nor-NOHA Dihydrochloride**.

Q2: What is the maximum solubility of **Nor-NOHA Dihydrochloride** in DMSO and water?

A2: The solubility of **Nor-NOHA Dihydrochloride** can vary. In DMSO, a solubility of up to 100 mg/mL (401.45 mM) has been reported, though this often requires sonication to achieve full dissolution.[1] For the related compound Nor-NOHA monoacetate, an aqueous solubility of 50 mg/mL (211.66 mM) has been noted, also requiring sonication.[2]

Q3: Are there any special considerations when using DMSO as a solvent?



A3: Yes, DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly impact the solubility of **Nor-NOHA Dihydrochloride**.[1][2] It is crucial to use freshly opened, anhydrous DMSO for the best results.[1][2]

Q4: How should I store stock solutions of Nor-NOHA Dihydrochloride?

A4: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[1] For long-term storage, it is recommended to store the aliquots at -80°C for up to 6 months.[1] For shorter-term storage, -20°C for up to 1 month is acceptable.[1]

Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	401.45	Requires sonication. Use of newly opened, anhydrous DMSO is recommended.[1][2]
Water (for monoacetate form)	50	211.66	Requires sonication. [2]

Troubleshooting Guide

Issue 1: The compound is not fully dissolving in DMSO.

- Cause: The concentration may be too high, or the DMSO may have absorbed moisture.
- Solution:
 - Use Sonication: Apply ultrasonic treatment to aid dissolution. [1][2]
 - Gentle Warming: Gently warm the solution. In some cases, heating to 60°C can aid dissolution in aqueous buffers like PBS.[2]
 - Use Fresh DMSO: Ensure you are using a new, unopened bottle of anhydrous DMSO, as its hygroscopic nature can affect solubility.[1][2]



Issue 2: Precipitation or phase separation occurs after dissolution.

- Cause: The solution may be supersaturated or may have cooled too quickly.
- Solution:
 - Re-dissolve with Heat and/or Sonication: Gently warm and/or sonicate the solution until the precipitate dissolves again.[2]
 - Prepare Fresh: If the issue persists, consider preparing a fresh stock solution at a slightly lower concentration.

Experimental Protocols

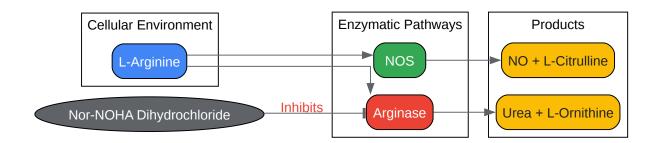
Protocol 1: Preparation of a 100 mg/mL Stock Solution in DMSO

- Weigh out the desired amount of Nor-NOHA Dihydrochloride powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the tube briefly to mix the powder and solvent.
- Place the tube in an ultrasonic water bath and sonicate until the compound is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Once dissolved, aliquot the stock solution into smaller volumes in separate sterile tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[1]

Signaling Pathway and Experimental Workflow

Nor-NOHA is a competitive inhibitor of the arginase enzyme. Arginase competes with nitric oxide synthase (NOS) for their common substrate, L-arginine. By inhibiting arginase, Nor-NOHA increases the availability of L-arginine for NOS, leading to increased production of nitric oxide (NO) and citrulline.

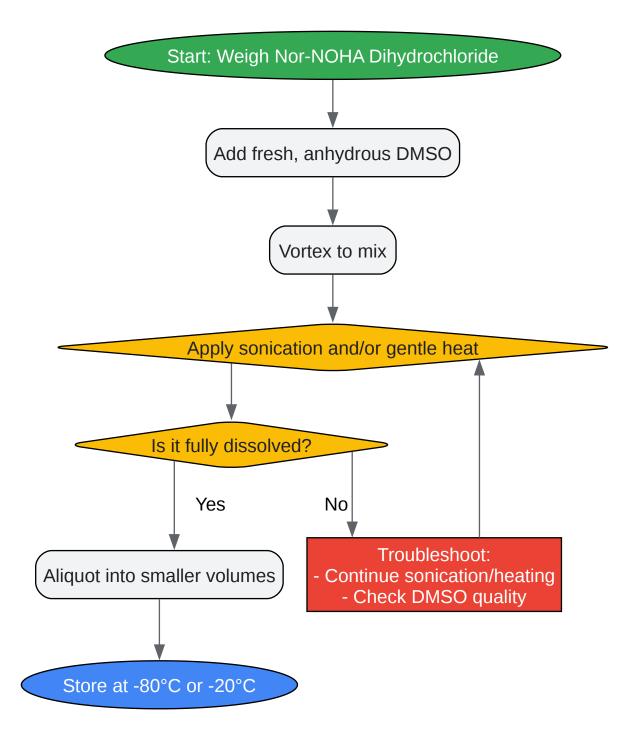




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Caption: Mechanism of Nor-NOHA Dihydrochloride as an arginase inhibitor.





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Caption: Experimental workflow for dissolving Nor-NOHA Dihydrochloride.

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References

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